

Application Note: HPLC-UV Quantification of Sulfacetamide Sodium Monohydrate

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Compound of Interest

Compound Name: *Sulfacetamide (sodium monohydrate)*

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Introduction

Sulfacetamide sodium is a sulfonamide antibiotic used in ophthalmic and topical preparations to treat bacterial infections. Accurate and reliable quantification of Sulfacetamide sodium in pharmaceutical formulations is crucial for ensuring product quality and therapeutic efficacy. This application note describes a robust High-Performance Liquid Chromatography (HPLC) method with UV detection for the determination of Sulfacetamide sodium monohydrate. The presented method is based on established protocols, including those outlined in the United States Pharmacopeia (USP), and is suitable for quality control and research laboratories.[\[1\]](#)[\[2\]](#)

Principle

This method utilizes reverse-phase HPLC to separate Sulfacetamide sodium from potential impurities and degradation products. The separation is achieved on a C18 stationary phase with an isocratic mobile phase consisting of a buffered organic-aqueous mixture.[\[3\]](#)[\[4\]](#)[\[5\]](#) Quantification is performed by UV detection at a wavelength where Sulfacetamide sodium exhibits maximum absorbance.[\[3\]](#)[\[6\]](#)

Experimental Protocols

1. Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a UV detector is required. The following table summarizes the recommended chromatographic conditions.

Parameter	Recommended Conditions
HPLC System	Agilent 1100/1200 series, Waters Alliance, or equivalent
Detector	UV-Vis or Diode Array Detector (DAD)
Column	C18, 5 µm, 4.6 x 150 mm (e.g., Promosil C18, Syncronis aQ) [1] [3] [5]
Mobile Phase	Methanol:Water (60:40, v/v) or Acetate Buffer (0.01 M, pH 7):Acetonitrile:Methanol (75:20:5, v/v/v) [3] [4] [5]
Flow Rate	0.8 - 1.0 mL/min [3] [4] [5]
Injection Volume	20 µL
Column Temperature	30°C [3] [5]
Detection Wavelength	254 nm or 273 nm [3] [4] [5] [6]
Run Time	Approximately 15 minutes [3]

2. Reagents and Materials

- Sulfacetamide sodium monohydrate reference standard (USP grade)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Water (HPLC grade or purified water)
- Ammonium acetate or Sodium acetate (analytical grade)
- Glacial acetic acid or Orthophosphoric acid (analytical grade)

- Syringe filters (0.45 µm)

3. Standard Solution Preparation

- Stock Standard Solution (e.g., 1000 µg/mL): Accurately weigh about 100 mg of Sulfacetamide sodium monohydrate reference standard and transfer it to a 100 mL volumetric flask. Dissolve and dilute to volume with the mobile phase.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock standard solution with the mobile phase to obtain concentrations in the range of 10 - 150 µg/mL.[5]

4. Sample Preparation (for Ophthalmic Solution)

- Accurately transfer a volume of the ophthalmic solution equivalent to 100 mg of Sulfacetamide sodium into a 100 mL volumetric flask.[6]
- Dilute to volume with the mobile phase and mix well.
- Further dilute an aliquot of this solution with the mobile phase to obtain a final concentration within the calibration range (e.g., 10 µg/mL).[6]
- Filter the final solution through a 0.45 µm syringe filter before injection.

5. System Suitability

Before sample analysis, perform system suitability tests to ensure the chromatographic system is performing adequately. The acceptance criteria are listed in the table below.

Parameter	Acceptance Criteria
Tailing Factor	0.9 - 1.8[1]
Relative Standard Deviation (RSD) for replicate injections	NMT 2.0%

Data Presentation

Table 1: Linearity and Range

Analyte	Linear Range ($\mu\text{g/mL}$)	Correlation Coefficient (r^2)
Sulfacetamide Sodium	10 - 150	≥ 0.999

Table 2: Precision

Precision Level	Sulfacetamide Sodium (%RSD)
Repeatability (Intra-day)	$\leq 2.0\%$
Intermediate Precision (Inter-day)	$\leq 2.0\%$

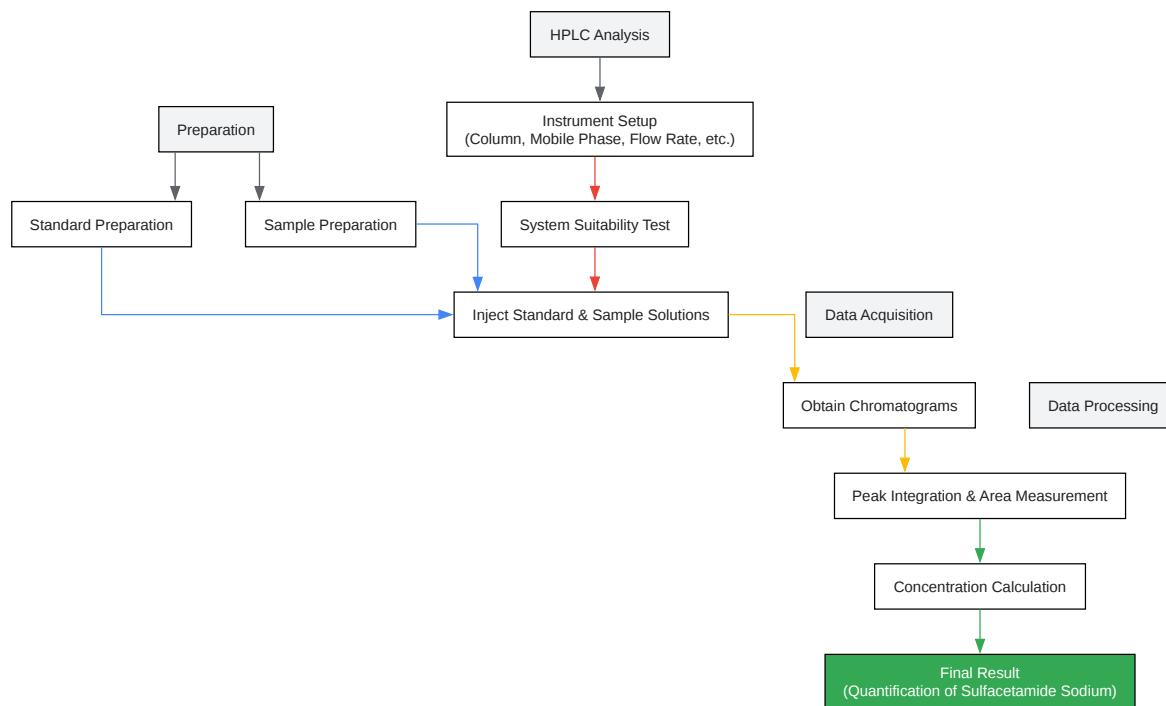
Table 3: Accuracy (Recovery)

Spiked Concentration ($\mu\text{g/mL}$)	Mean Recovery (%)
Low	98.0 - 102.0
Medium	98.0 - 102.0
High	98.0 - 102.0

Table 4: Limit of Detection (LOD) and Limit of Quantification (LOQ)

Parameter	Sulfacetamide Sodium ($\mu\text{g/mL}$)
LOD	1.15[3][5]
LOQ	3.83[3][5]

Mandatory Visualization

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Caption: Experimental workflow for HPLC quantification of Sulfacetamide sodium.

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